

# Technical Support Center: NF-86II Cable Length Measurement

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## Compound of Interest

Compound Name: NF 86II

Cat. No.: B1167758

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This technical support center provides troubleshooting guidance and frequently asked questions to help researchers, scientists, and drug development professionals improve the accuracy of cable length measurements using the NF-86II series network cable testers.

## Troubleshooting Guide & FAQs

This section addresses common issues encountered during cable length measurements with the NF-86II.

### FAQs

Q1: Why is the cable length measurement from my NF-86II inaccurate?

A1: Inaccurate length measurements are most commonly due to an incorrect Velocity of Propagation (Vp) setting for the specific cable being tested. Different cable types and even different brands of the same cable type can have varying Vp values. To ensure accuracy, it is crucial to calibrate the NF-86II with a known length of the cable you intend to measure.<sup>[1][2]</sup> Other factors that can contribute to inaccuracies include the physical condition of the cable (e.g., kinks, damage) and improper connection to the tester.

Q2: What is Velocity of Propagation (Vp) and why is it important?

A2: The Velocity of Propagation (Vp), also known as the velocity factor, is the speed at which a signal travels through a cable relative to the speed of light in a vacuum. It is a critical parameter

for Time Domain Reflectometry (TDR), the technology used by the NF-86II to measure cable length. The tester sends a pulse down the cable and measures the time it takes for the reflection to return. An accurate Vp value is essential for the device to convert this time measurement into an accurate distance measurement.<sup>[1]</sup>

Q3: How often should I calibrate my NF-86II?

A3: You should perform a calibration whenever you switch to a different type or brand of cable. The NF-86II can store multiple calibration profiles, allowing you to save settings for different cables you frequently work with.

Q4: Can I measure the length of a cable that is connected to a switch or router?

A4: For length measurement, the far end of the cable should be disconnected from any devices. The measurement should be performed with only the main tester unit connected to one end of the cable.

Q5: Does the remote unit need to be connected for length measurement?

A5: No, the remote unit is not used for cable length measurement. It is primarily used for wire mapping and continuity testing.

## Experimental Protocols

### Protocol for Calibrating the NF-86II for Accurate Length Measurement

This protocol outlines the steps to calibrate your NF-86II using a known length of a specific cable. This process allows the device to determine and save the correct Velocity of Propagation (Vp) for that cable type, significantly improving the accuracy of subsequent measurements.

#### Materials:

- NF-86II Main Tester
- A sample of the cable to be tested with a precisely known length (a minimum of 10 meters is recommended for better accuracy).

#### Procedure:

- Prepare the Sample Cable:
  - Obtain a sample of the exact cable type you intend to measure.
  - Carefully measure its physical length using a reliable tape measure. For best results, the cable should be uncoiled and laid out straight to avoid measurement errors.
  - Record this known length.
- Access the Calibration Function:
  - Power on the NF-86II main tester.
  - From the main menu, navigate to the "Length" measurement function and press "OK".
  - Within the length measurement menu, select the "Calibration" option.[\[3\]](#)
- Perform the Calibration:
  - Connect one end of the known length of cable to the "MAIN" RJ45 port on the NF-86II tester. Ensure the other end of the cable is not connected to anything.
  - The device will prompt you to enter the actual length of the connected cable.
  - Use the device's keypad to input the previously measured length of your sample cable.
  - Initiate the calibration test as prompted on the screen. The tester will send a signal through the cable and calculate the Vp based on the time it takes for the signal to reflect from the open end and the known length you provided.
- Save the Calibration Data:
  - Once the calibration is complete, the device will display the calculated Vp.
  - You will have the option to save this calibration data to one of the available memory slots.
  - It is recommended to save the calibration with a recognizable name if the device allows, or make a note of which memory slot corresponds to which cable type.

- Verify the Calibration:
  - After saving, disconnect the sample cable.
  - To verify, reconnect the same sample cable and perform a standard length measurement, ensuring you are using the newly saved calibration profile.
  - The measured length should now be very close to the actual physical length of the cable.

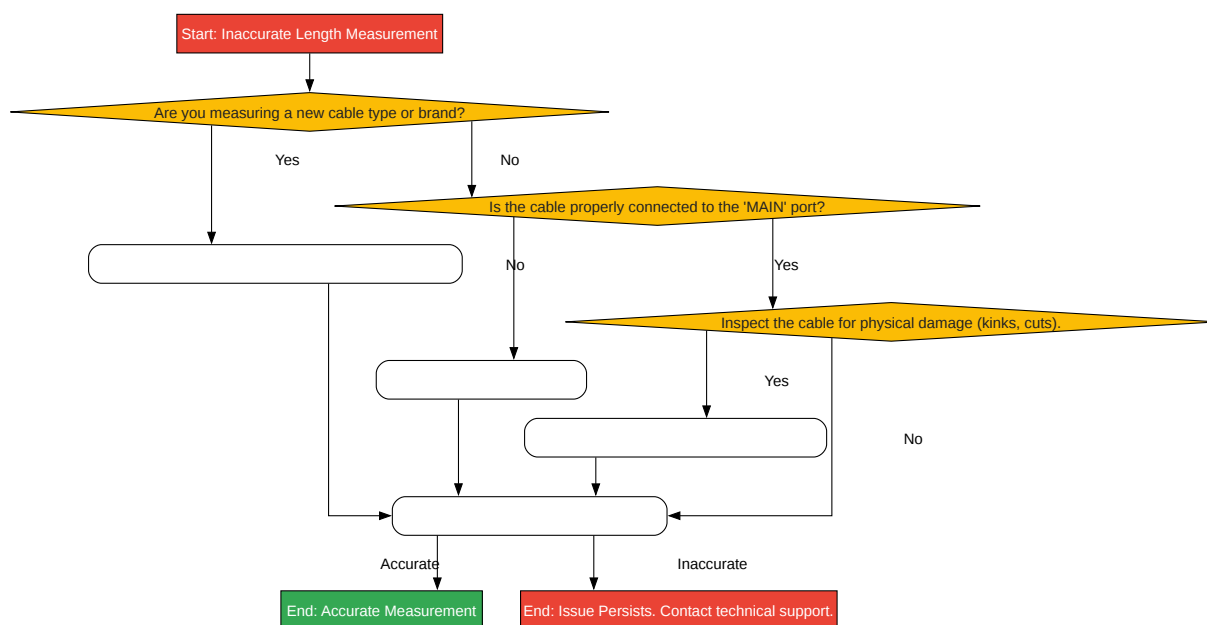
## Data Presentation

### NF-86II Series Length Measurement Specifications

Parameter	Value	Unit	Notes
Measurement Range	1 - 2000	meters	
Calibration Precision	2% (+/- 0.5m)	For cables longer than 10m. <a href="#">[4]</a>	
Measurement Precision	3% (+/- 0.5m)	For standard AMP, CAT5E, 6E cables. <a href="#">[4]</a>	
Display Units	meter, foot, yard	User selectable. <a href="#">[4]</a>	

## Mandatory Visualization

### Troubleshooting Workflow for Inaccurate Length Measurements



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)